

A Technical Guide to the Safe Handling and Use of 2-Iodoimidazole

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Compound of Interest

Compound Name: 2-Iodoimidazole

Cat. No.: B1350194

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2-Iodoimidazole** (CAS No: 3034-62-6). The information compiled is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely, minimizing exposure risks and ensuring proper emergency response. The following sections detail the substance's properties, hazards, handling protocols, and emergency procedures.

Substance Identification and Properties

2-Iodoimidazole is a halogenated heterocyclic building block used in various chemical syntheses.^[1] Its physical and chemical properties are crucial for understanding its behavior and potential hazards in a laboratory setting.

Property	Value	Reference
CAS Number	3034-62-6	[2][3]
Molecular Formula	C ₃ H ₃ IN ₂	[4][5]
Molecular Weight	193.97 g/mol	[5][6]
Appearance	White to off-white or light yellow crystalline solid/powder	[4]
Melting Point	118 - 122 °C or 182 - 186 °C (values vary by source)	[4][5]
Solubility	Slightly soluble in water. Soluble in organic solvents like dichloromethane and chloroform.	[4]
Flash Point	Not applicable (solid)	[4]
Stability	Stable under normal storage conditions. May decompose upon exposure to high heat or strong oxidizing agents.	[4]

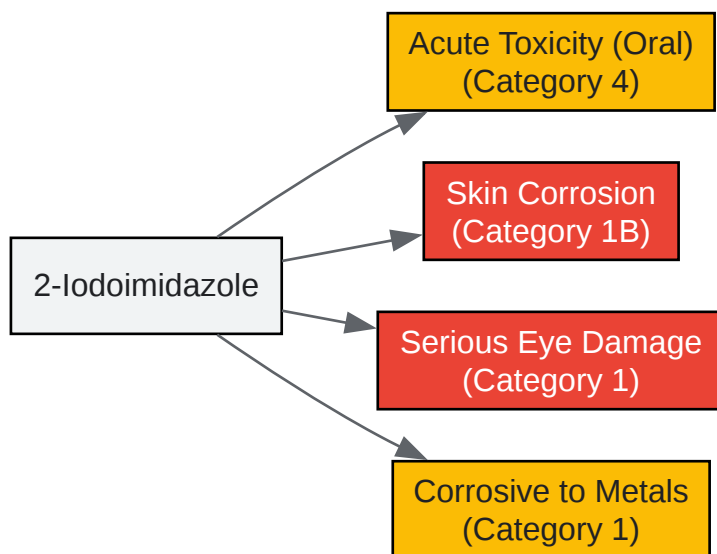
Hazard Identification and GHS Classification

2-Iodoimidazole is classified as a hazardous substance. There are some variations in classification among suppliers, but the most conservative data indicates significant risks that require stringent safety measures.[2][6]

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B / Category 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Corrosive to Metals	Category 1	H290: May be corrosive to metals

References:[2][7][8]

The following diagram illustrates the primary hazards associated with **2-Iodoimidazole**.



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Primary GHS Hazard Classifications for **2-Iodoimidazole**.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to prevent exposure and ensure chemical stability.

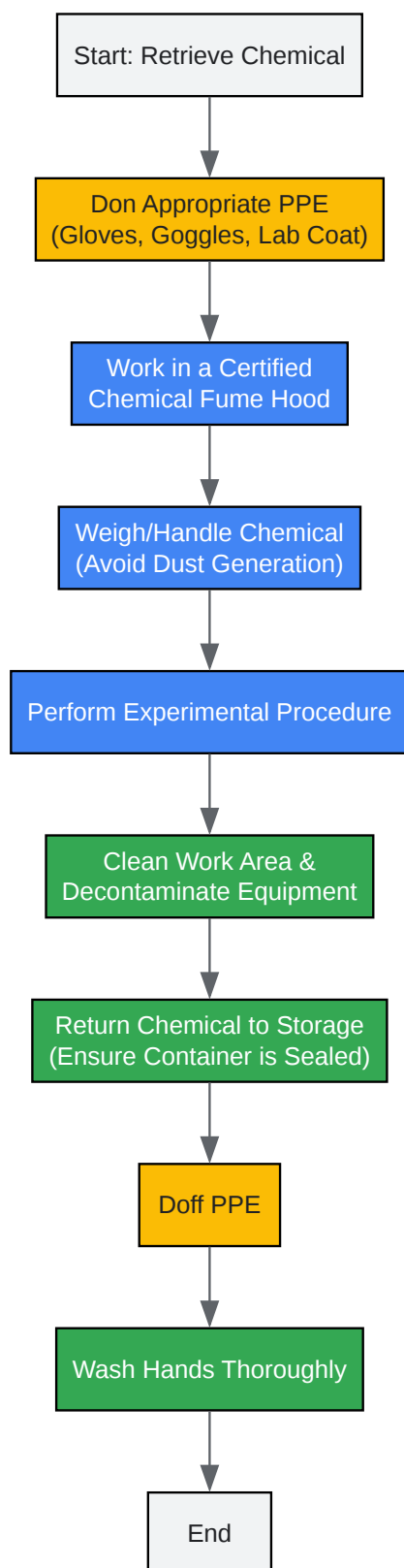
3.1. Precautions for Safe Handling

- Ventilation: Always use in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
[\[9\]](#)
- Personal Contact: Limit all unnecessary personal contact. Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[9\]](#)
- Hygiene: Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[10\]](#) Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[10\]](#) Contaminated work clothes should be laundered separately.[\[2\]](#)
- Dust Generation: Avoid generating dust. Use procedures that minimize the creation of airborne particles.[\[2\]](#)

3.2. Conditions for Safe Storage

- Container: Keep containers securely sealed and tightly closed when not in use.[\[2\]](#)[\[9\]](#) Store in the original packaging.[\[2\]](#)
- Environment: Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[9\]](#)
- Incompatibilities: Keep away from strong oxidizing agents and acids.[\[10\]](#)

The diagram below outlines a standard workflow for handling **2-Iodoimidazole** in a laboratory setting.



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Recommended workflow for handling **2-Iodoimidazole**.

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are critical to minimize exposure.

Control Type	Recommended Equipment	Reference
Engineering Controls	Facilities storing or utilizing this material should be equipped with an eyewash fountain and a safety shower. Work should be conducted in a fume hood.	[9]
Eye/Face Protection	Wear tight-sealing safety goggles or a face shield.	[2][9]
Skin Protection	Wear impervious protective gloves (e.g., nitrile) and appropriate protective clothing to prevent skin exposure.	[2][9]
Respiratory Protection	If dust is generated, use a NIOSH-approved dust mask (e.g., N95) or a respirator.	[2]

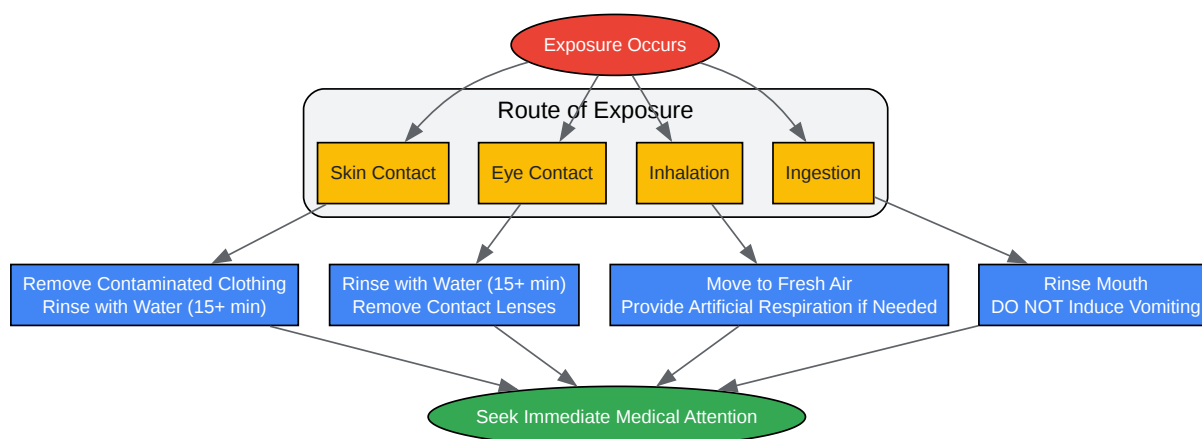
Emergency Procedures

Immediate and appropriate action is required in the event of an exposure or spill.

5.1. First Aid Measures

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek medical attention.	[2] [9] [10]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. Immediately call a physician.	[2] [10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or physician.	[2] [10]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or physician if you feel unwell.	[2]

The following diagram outlines the decision-making process for first aid response.



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First aid response workflow for **2-Iodoimidazole** exposure.

5.2. Fire-Fighting Measures

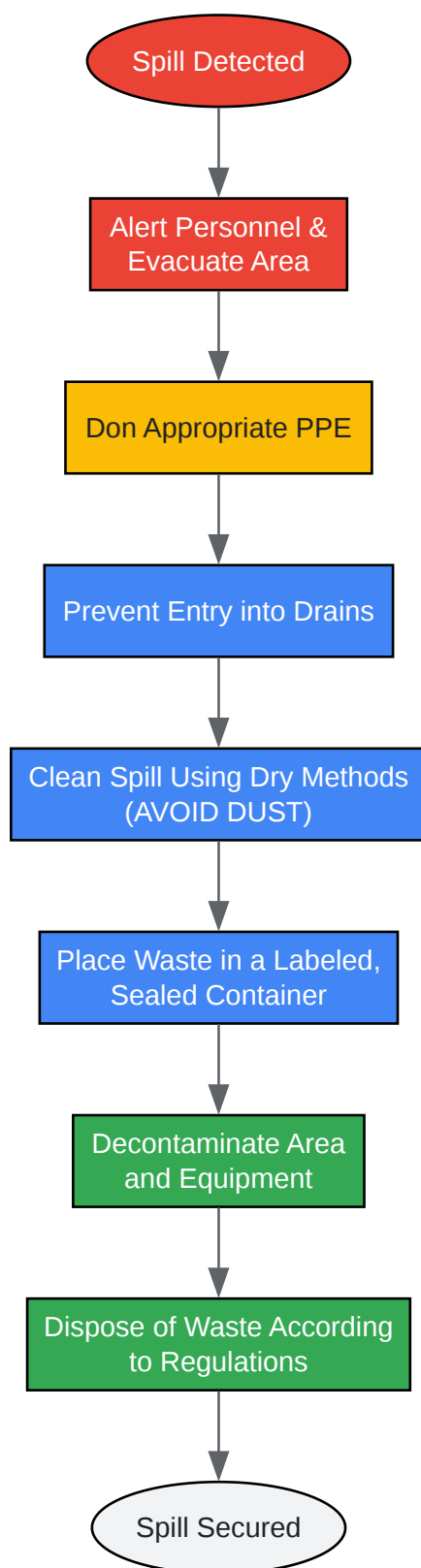
- The substance is non-combustible, but containers may burn in a fire.[2]
- Use extinguishing media suitable for the surrounding fire, such as water spray, carbon dioxide (CO₂), or dry chemical foam.[2][10]
- Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[2][10]

5.3. Spill and Leak Management In case of a spill, follow these steps to ensure safe cleanup and containment.[2][9]

- Evacuate and Ventilate: Clear all personnel from the area and ensure adequate ventilation. Move upwind from the spill.[2]
- Control and Contain: Prevent the spillage from entering drains, sewers, or waterways.[2][9]

- Cleanup:
 - Avoid generating dust.[\[2\]](#)
 - Use dry cleanup procedures. Gently sweep or vacuum up the spilled material. Do not use compressed air for cleaning.[\[2\]](#)
 - Place the spilled material into a clean, dry, sealable, and properly labeled container for disposal.[\[2\]](#)[\[9\]](#)
- Decontamination: Thoroughly decontaminate the area and any equipment used in the cleanup.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[\[9\]](#)

The diagram below provides a logical workflow for responding to a chemical spill.



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Step-by-step procedure for managing a **2-Iodoimidazole** spill.

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